

Application Notes and Protocols for UNC1215 in Cell-Based Assays

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Compound of Interest

Compound Name: UNC1215

Cat. No.: B611574

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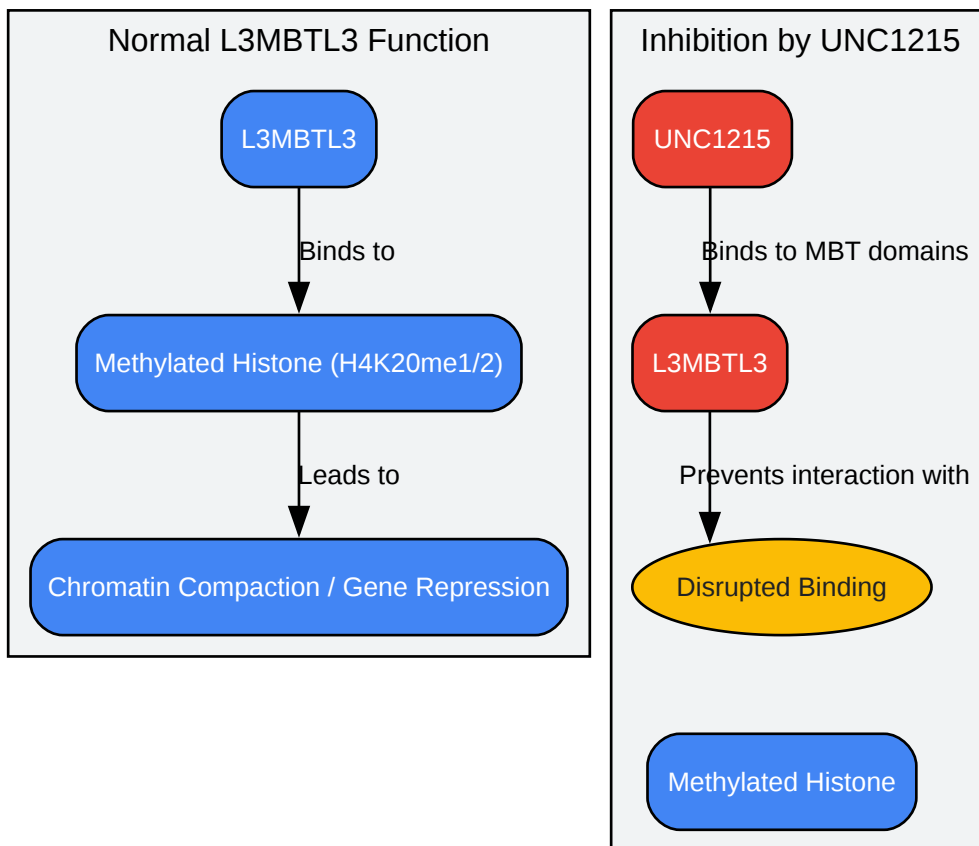
Introduction

UNC1215 is a potent and selective chemical probe for the methyl-lysine (Kme) reading function of the L3MBTL3 (Lethal(3)malignant brain tumor-like protein 3) protein.[1][2][3][4] L3MBTL3 is a member of the malignant brain tumor (MBT) family of chromatin-interacting transcriptional repressors, and it plays a role in processes such as hematopoiesis and has been implicated in cancer biology.[5] **UNC1215** serves as a valuable tool for investigating the biological functions of L3MBTL3 and for validating it as a potential therapeutic target. These application notes provide detailed protocols for utilizing **UNC1215** in cell-based assays to probe its effects on L3MBTL3 function.

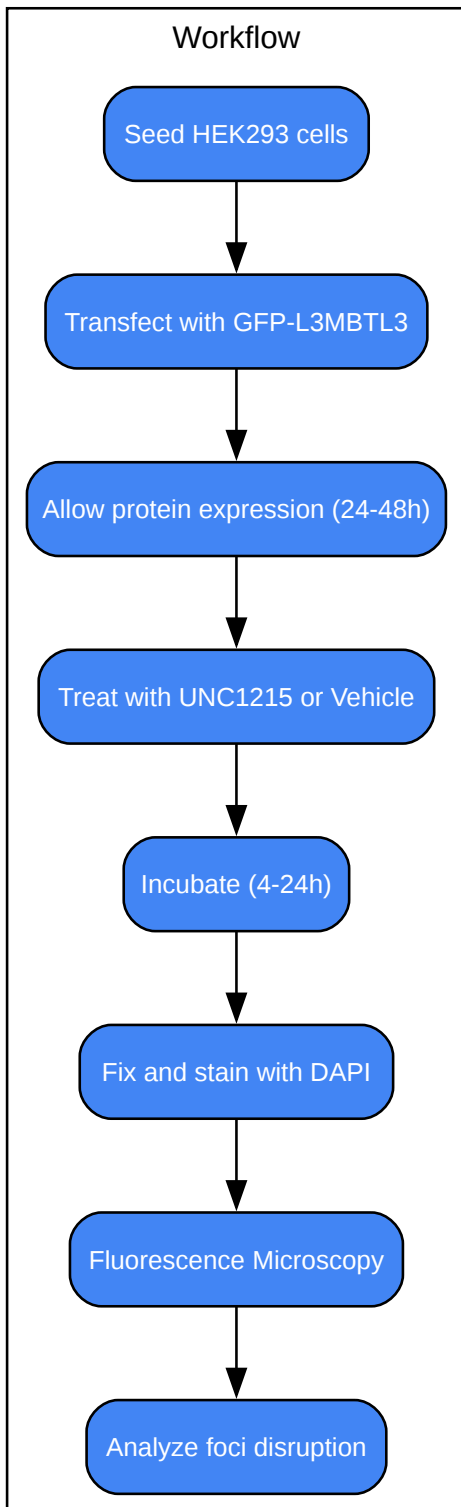
Mechanism of Action

UNC1215 functions as a competitive antagonist of the methyl-lysine binding domains of L3MBTL3. It binds to the aromatic cage within the MBT domains, thereby displacing mono- and dimethyl-lysine residues on histone tails and other proteins that L3MBTL3 would normally recognize. X-ray crystallography has revealed a unique 2:2 polyvalent mode of interaction between **UNC1215** and L3MBTL3. This inhibition of the reader function of L3MBTL3 disrupts its localization and interactions within the cell nucleus. In cellular models, treatment with **UNC1215** has been shown to increase the mobility of a GFP-L3MBTL3 fusion protein.

UNC1215 Mechanism of Action



GFP-L3MBTL3 Localization Assay Workflow

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